

# "Gastrin I (1-14), human" storage and handling best practices

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## Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B15616309*

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## Technical Support Center: Gastrin I (1-14), Human

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and use of **Gastrin I (1-14), human**.

## Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized **Gastrin I (1-14), human**?

For long-term storage, the lyophilized powder should be kept at -20°C.<sup>[1][2]</sup> Under these conditions, the peptide can be stable for several years.

Q2: What is the recommended procedure for reconstituting **Gastrin I (1-14), human**?

It is recommended to briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom. **Gastrin I (1-14), human** is soluble in sterile water. For potentially hydrophobic peptides, dissolving in a small amount of DMSO and then diluting with sterile aqueous buffer is a common practice.

Q3: How should I store the reconstituted **Gastrin I (1-14), human** solution?

To avoid repeated freeze-thaw cycles, it is best to aliquot the reconstituted solution into single-use volumes and store them at -20°C or -80°C. Solutions stored at -20°C are typically stable for up to two months, while storage at -80°C can extend stability for up to a year.

Q4: What is the primary biological activity of **Gastrin I (1-14), human**?

**Gastrin I (1-14), human** is a fragment of the peptide hormone Gastrin I and is a selective agonist for the cholecystokinin 2 (CCK2) receptor.<sup>[3]</sup> Its binding to the CCK2 receptor stimulates gastric acid secretion and can promote the proliferation of gastric epithelial cells.<sup>[3]</sup>

Q5: Can I expect Trifluoroacetic acid (TFA) to be present in my peptide sample?

Yes, TFA is often present as a counterion from the HPLC purification process. The presence of TFA salts generally enhances the solubility of peptides in aqueous solutions. For most in vitro assays, the residual TFA levels do not interfere with the results.

## Storage and Stability Summary

Form	Storage Temperature	Shelf Life
Lyophilized Powder	-20°C	Up to 3 years
Reconstituted in Solvent	-20°C	Up to 2 months
Reconstituted in Solvent	-80°C	Up to 1 year

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve	The peptide may have low solubility in the chosen solvent.	Try sonicating the solution briefly. If solubility issues persist, consider using a different solvent. For acidic peptides, a basic buffer may help, and for basic peptides, an acidic buffer may be effective. For very hydrophobic peptides, dissolve in a minimal amount of DMSO first, then slowly add the aqueous buffer while vortexing.
Loss of peptide activity in experiments	Improper storage leading to degradation. Repeated freeze-thaw cycles.	Always aliquot the reconstituted peptide to avoid multiple freeze-thaw cycles. Ensure the peptide is stored at the recommended temperature and protected from light. Prepare fresh dilutions for each experiment from a frozen stock.
Inconsistent experimental results	Inaccurate peptide concentration due to incomplete reconstitution or peptide adhering to the vial.	Briefly centrifuge the vial before reconstitution to collect all the powder at the bottom. After adding the solvent, vortex gently and visually inspect to ensure complete dissolution. For sensitive applications, consider using low-protein-binding tubes.
Cellular toxicity observed	High concentration of organic solvent (e.g., DMSO) in the final working solution.	Ensure the final concentration of any organic solvent in your cell-based assay is non-toxic

to your specific cell line  
(typically <0.5% DMSO).

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## Experimental Protocols

### Detailed Protocol: In Vitro Calcium Mobilization Assay

This protocol outlines the steps to measure the activation of the CCK2 receptor by **Gastrin I (1-14), human** in a cell-based calcium mobilization assay.

Materials:

- **Gastrin I (1-14), human**
- Cells expressing the human CCK2 receptor (e.g., HEK293-CCK2R)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- 96-well black, clear-bottom microplate
- Fluorescence plate reader with kinetic reading capabilities

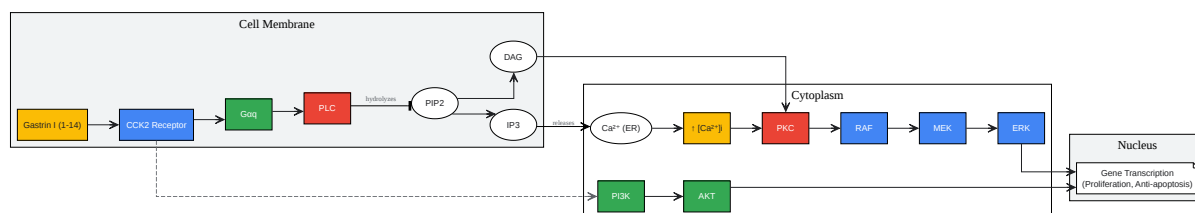
Procedure:

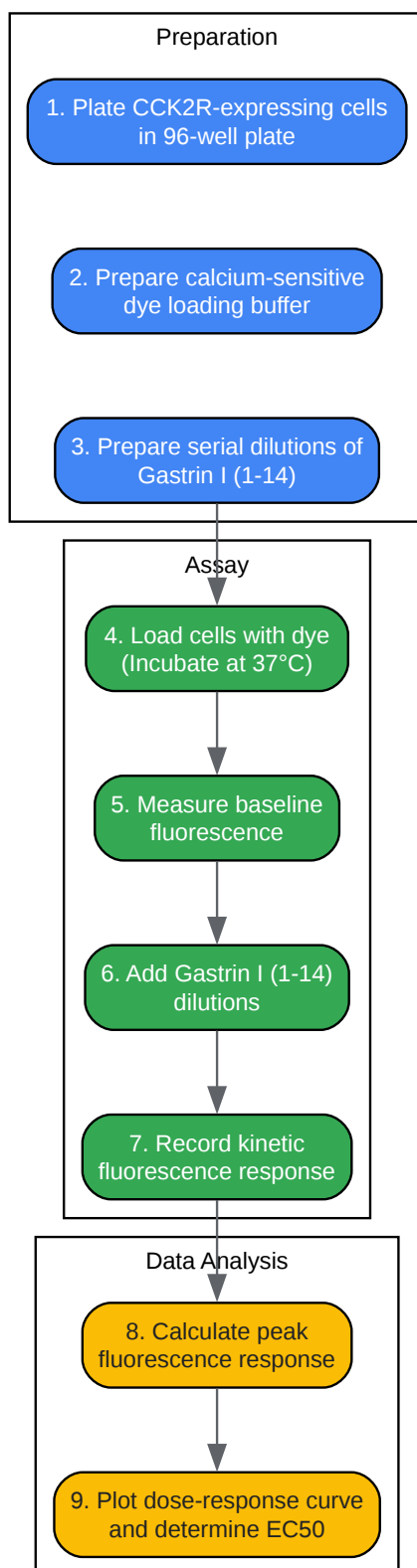
- Cell Preparation:
  - Plate CCK2R-expressing cells in a 96-well black, clear-bottom microplate at an appropriate density to achieve a confluent monolayer on the day of the assay.
  - Incubate the cells at 37°C in a 5% CO<sub>2</sub> incubator overnight.
- Dye Loading:
  - Prepare a loading buffer containing a calcium-sensitive dye (e.g., 4 µM Fluo-4 AM) and a non-ionic surfactant (e.g., 0.04% Pluronic F-127) in HBSS with 20 mM HEPES.

- Remove the cell culture medium from the wells and add 100  $\mu$ L of the loading buffer to each well.
- Incubate the plate at 37°C for 60 minutes in the dark.
- Peptide Preparation:
  - Prepare a stock solution of **Gastrin I (1-14), human** in sterile water or an appropriate solvent.
  - Perform serial dilutions of the **Gastrin I (1-14), human** stock solution in HBSS with 20 mM HEPES to create a range of concentrations for the dose-response curve.
- Calcium Flux Measurement:
  - After the incubation period, place the plate in a fluorescence plate reader.
  - Set the instrument to record fluorescence intensity (e.g., excitation at 485 nm and emission at 525 nm for Fluo-4) at regular intervals (e.g., every 1-2 seconds).
  - Establish a stable baseline reading for approximately 10-20 seconds.
  - Add the **Gastrin I (1-14), human** dilutions to the wells and continue recording the fluorescence for at least 2-3 minutes to capture the peak response and subsequent decline.
- Data Analysis:
  - The change in fluorescence intensity over time reflects the change in intracellular calcium concentration.
  - Calculate the peak fluorescence response for each concentration of **Gastrin I (1-14), human**.
  - Plot the peak response against the logarithm of the peptide concentration to generate a dose-response curve and determine the EC50 value.

## Visualizations

## Gastrin I (1-14) Signaling Pathway





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## References

- 1. innoprot.com [innoprot.com]
- 2. researchgate.net [researchgate.net]
- 3. High-Throughput Assays to Measure Intracellular Ca<sup>2+</sup> Mobilization in Cells that Express Recombinant S1P Receptor Subtypes - PMC [pmc.ncbi.nlm.nih.gov]
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